

Miracle Mix Restorations: A Comparative Guide to Long-Term Clinical Success

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Compound of Interest

Compound Name: *Miracle Mix*

Cat. No.: *B1166006*

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This guide provides a comprehensive analysis of the long-term success rate of **Miracle Mix** restorations based on available clinical and in-vitro studies. **Miracle Mix**, a metal-reinforced glass ionomer cement, is compared with several alternative restorative materials, offering researchers, scientists, and drug development professionals a thorough overview of its performance.

Clinical Performance: Miracle Mix vs. High-Strength Posterior Glass Ionomer

A randomized controlled trial provides a direct comparison of the clinical longevity of **Miracle Mix** and GC Gold Label 9, a high-strength posterior glass ionomer. The study, conducted over an 18-month period, evaluated restorations placed using the Atraumatic Restorative Treatment (ART) technique in permanent posterior teeth.^{[1][2][3][4]}

Success Rate Comparison:

Follow-up Period	Miracle Mix (Metal-Reinforced GIC) Success Rate	GC Gold Label 9 (High-Strength Posterior GIC) Success Rate
1 Month	100%	100%
6 Months	95.4%	93%
12 Months	90.4%	85%
18 Months	87.2%	61.8%

Data sourced from a randomized controlled trial published in the Journal of Clinical Pediatric Dentistry.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

At the 18-month mark, **Miracle Mix** restorations demonstrated a statistically significant higher success rate compared to the conventional high-strength glass ionomer cement ($p=0.015$).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

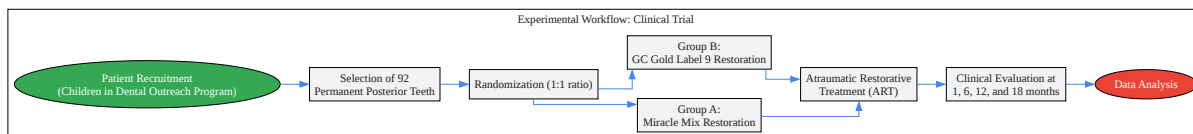
Experimental Protocol: Clinical Trial

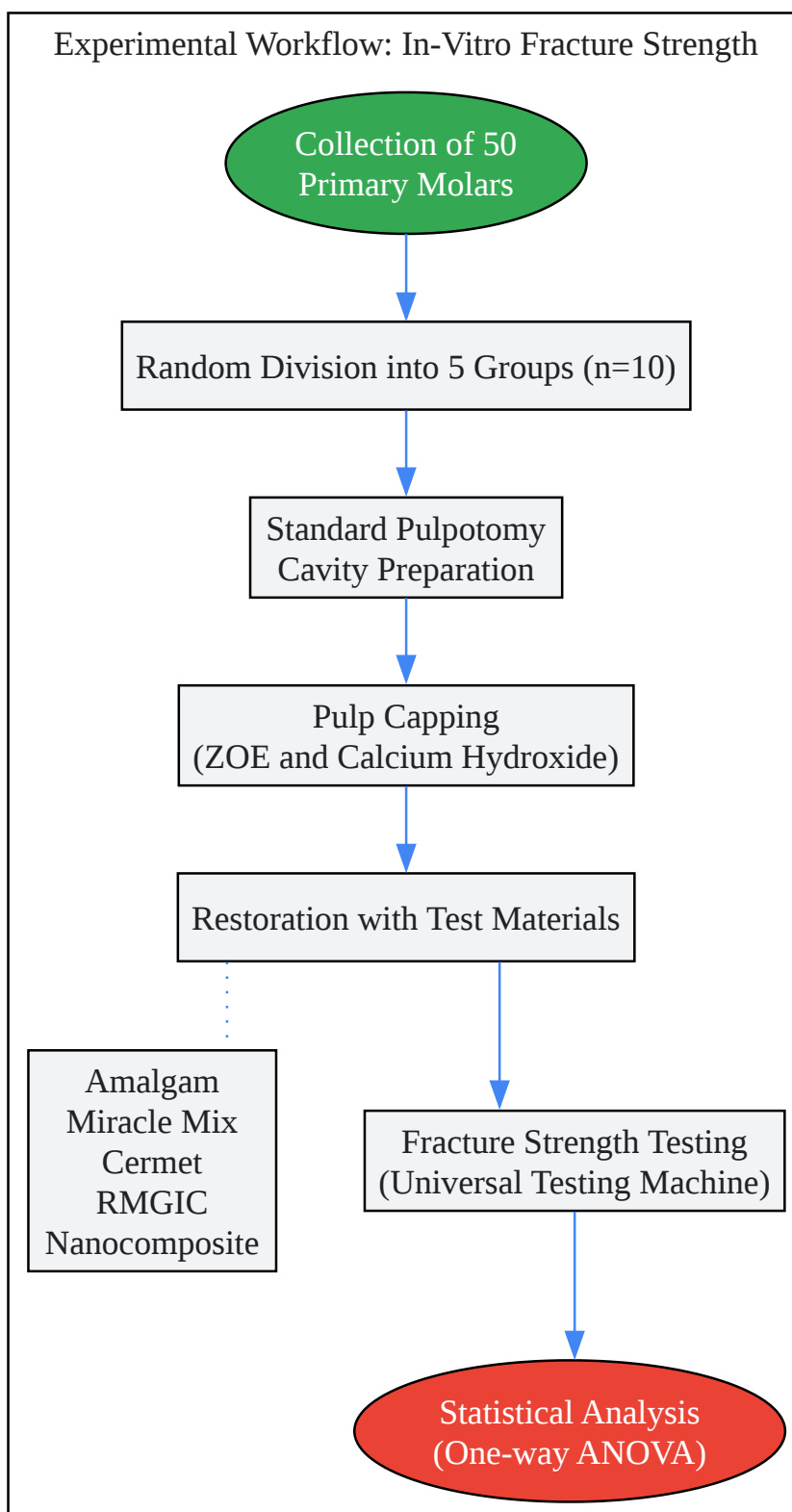
Study Design: A non-blinded, parallel-design randomized controlled trial was conducted.

Participants: Children participating in dental outreach programs in a rural area of Southern India.

Procedure:

- **Tooth Selection:** 92 permanent posterior teeth were selected for restoration.
- **Treatment:** Atraumatic Restorative Treatment (ART) was performed.
- **Material Allocation:** Teeth were randomly allocated in a 1:1 ratio to receive either **Miracle Mix** or high-strength posterior glass ionomer restorations.
- **Evaluation:** Restorations were evaluated at 1, 6, 12, and 18 months after placement.





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